

Application Notes and Protocols for Carbon Nanotube Dispersion Using Ammonium Laurate

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Compound of Interest

Compound Name: Ammonium laurate

Cat. No.: B1664923

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Introduction

The effective dispersion of carbon nanotubes (CNTs) is a critical prerequisite for their application in various fields, including drug delivery, bioimaging, and diagnostics. Agglomerated CNTs can lead to inconsistent results and reduced efficacy. **Ammonium laurate** (AL) has emerged as a promising surfactant for CNT dispersion, offering advantages over commonly used surfactants like sodium dodecyl sulfate (SDS).[1][2][3][4] This document provides a detailed protocol for the dispersion of CNTs using **ammonium laurate**, along with comparative data and a workflow diagram. **Ammonium laurate** is a simple-to-prepare surfactant that results in cleaner depositions and provides greater shelf stability and more selective dispersion of CNTs compared to SDS.[1][2][3] The protocols described herein require minimal sonication and centrifugation.[1][2][3][4]

Key Advantages of Ammonium Laurate for CNT Dispersion

- Cleaner Depositions: **Ammonium laurate** leaves significantly less residue compared to SDS, which is crucial for applications requiring high purity.[1][2][3]
- Enhanced Stability: CNT dispersions prepared with **ammonium laurate** exhibit greater shelf stability.[1][2][3]

- Selective Dispersion: This method shows improved selectivity in dispersing specific types of CNTs.[1][2][3]
- Simple Preparation: The surfactant is straightforward to prepare in a laboratory setting.[1][2][3][4]
- Mild Processing: The protocol requires minimal sonication and centrifugation, which helps in preserving the structural integrity of the CNTs.[1][2][3][4]

Experimental Protocols

Materials

- Multi-walled carbon nanotubes (MWCNTs) or Single-walled carbon nanotubes (SWCNTs)
- Lauric Acid
- Ammonium Hydroxide (NH₄OH)
- Deionized (DI) water
- Probe sonicator
- Centrifuge
- Spectrophotometer (for characterization)
- Zeta potential analyzer (for characterization)

Preparation of Ammonium Laurate Solution (1 wt%)

- Dissolve lauric acid in DI water to a final concentration of 1% (w/v). Note that lauric acid has low solubility in water at neutral pH.
- Slowly add ammonium hydroxide to the solution while stirring until the lauric acid is fully dissolved and the pH of the solution is approximately 11. This indicates the formation of **ammonium laurate**.

Carbon Nanotube Dispersion Protocol

- Initial Mixture: Add the desired amount of CNTs (e.g., 1 mg/mL) to the 1 wt% **ammonium laurate** solution.
- Sonication:
 - Use a probe sonicator to disperse the CNTs.
 - Apply sonication for a short duration, for example, 10 minutes, at a power output of 10 W. It is important to avoid excessive sonication to prevent damage to the CNTs.
 - Place the sample in an ice bath during sonication to prevent overheating.
- Centrifugation:
 - Centrifuge the sonicated dispersion to remove any remaining large bundles or impurities.
 - A typical centrifugation setting is 1,000g for 10 minutes. The supernatant will contain the well-dispersed CNTs.
- Characterization (Optional but Recommended):
 - UV-Vis Spectroscopy: Measure the absorbance spectrum of the supernatant to quantify the concentration of dispersed CNTs. The presence of sharp peaks can indicate the selective dispersion of certain CNT species.
 - Zeta Potential: Measure the zeta potential of the dispersion to assess its stability. A more negative zeta potential generally indicates better electrostatic repulsion between the CNTs and thus higher stability.
 - Microscopy (TEM/AFM): Use Transmission Electron Microscopy (TEM) or Atomic Force Microscopy (AFM) to visually inspect the quality of the dispersion and the cleanliness of the deposition.

Data Presentation

The following tables summarize the comparative performance of **ammonium laurate** and sodium dodecyl sulfate for CNT dispersion based on characterization techniques.

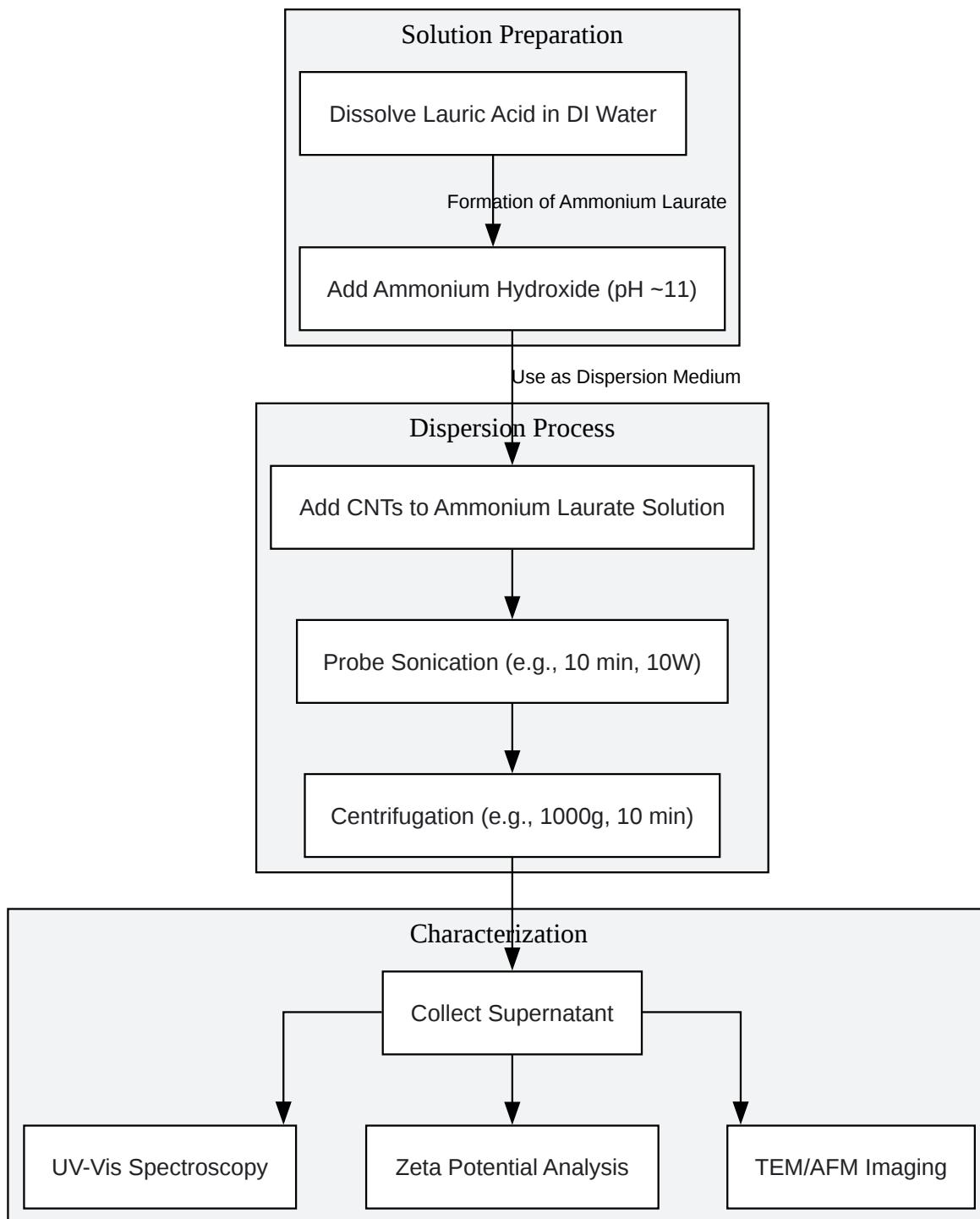
Surfactant	Zeta Potential (mV)	Absorbance at 660 nm (a.u.)	Deposition Cleanliness
Ammonium Laurate (1 wt%)	More Negative	Higher	Cleaner
Sodium Dodecyl Sulfate (1 wt%)	Less Negative	Lower	Significant Residue

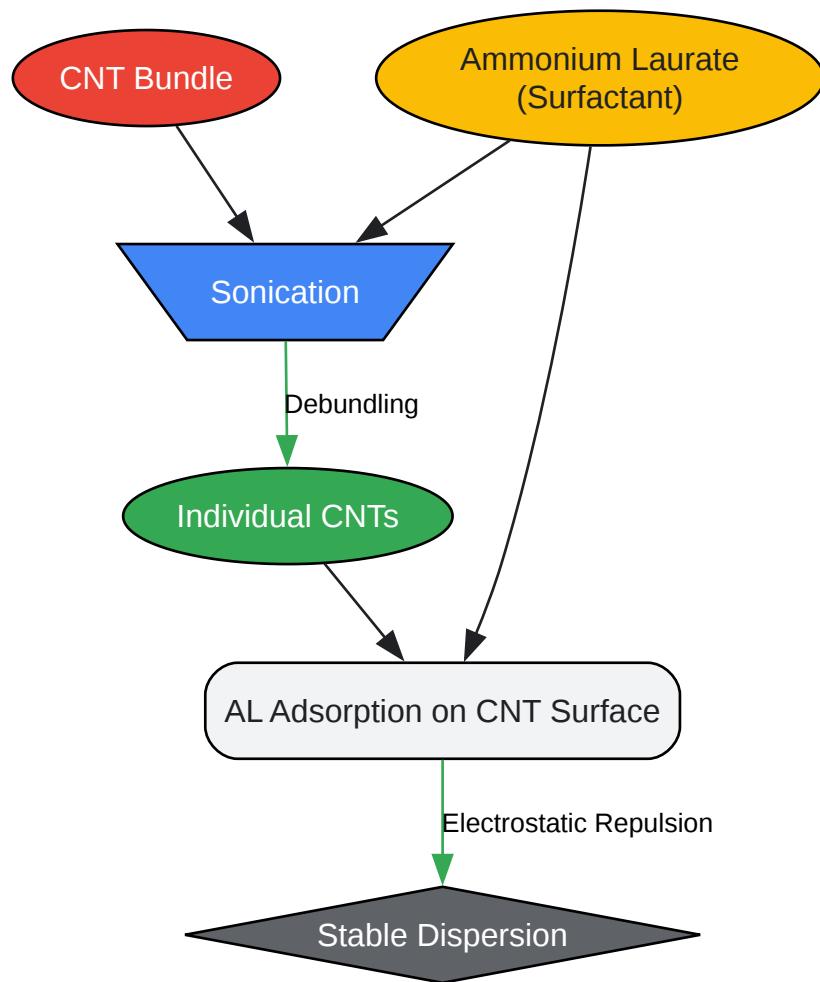
Mechanism of Dispersion

The dispersion of carbon nanotubes by **ammonium laurate** is achieved through a non-covalent functionalization mechanism. The hydrophobic laurate tail of the surfactant adsorbs onto the surface of the CNTs via van der Waals interactions, while the hydrophilic ammonium head group extends into the aqueous solution. This creates an electrostatic repulsion between the coated CNTs, preventing them from re-aggregating and leading to a stable dispersion.

Diagrams

Experimental Workflow for CNT Dispersion using Ammonium Laurate





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